Reference standards for 2-methoxy-5-(methy

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Compound of Interest

Compound Name: *2-Methoxy-5-(methylthio)pyridine*

Cat. No.: *B8655899*

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An Objective Guide to Purity Assessment of **2-methoxy-5-(methylthio)pyridine** for Researchers and Pharmaceutical Scientists

In the landscape of pharmaceutical research and development, the purity of chemical intermediates is a cornerstone of safety, efficacy, and reproduci synthesis of novel active pharmaceutical ingredients (APIs) necessitates a robust and well-defined analytical strategy to ensure its quality.[1][2] This g **(methylthio)pyridine**, offering field-proven insights and detailed protocols for immediate application.

The choice of an analytical method is fundamentally driven by the potential impurity profile of the substance. For **2-methoxy-5-(methylthio)pyridine**, storage. Common synthetic pathways may leave residual starting materials or introduce side-products such as isomers or oxidized species (e.g., sulf techniques capable of separating, identifying, and quantifying these diverse potential contaminants.

Comparative Analysis of Core Analytical Techniques

The three pillars of purity testing for a compound like **2-methoxy-5-(methylthio)pyridine** are High-Performance Liquid Chromatography (HPLC), Gas method offers distinct advantages and provides a different lens through which to view the compound's purity.

Parameter	High-Performance Liquid Chromatography (HPLC)	Gas Chromatography-M
Primary Use	Quantitative Purity & Impurity Profiling (Assay)	Identification of Volatile &
Principle	Separation based on polarity and interaction with stationary phase.	Separation based on boil identification.
Typical Sensitivity	High (LOD: ~0.01%)[5]	Very High (LOD: <0.01%)
Quantitation	Excellent (Primary method for assay)	Good (Requires appropri
Key Advantages	Robust, reproducible, widely applicable for non-volatile compounds. [7][8]	High resolving power and [9]
Key Disadvantages	May require specific method development; less definitive identification than MS.	Limited to thermally stabl

Experimental Protocols and Methodologies

The following protocols are designed as robust starting points. Researchers should perform internal validation to ensure suitability for their specific ins

High-Performance Liquid Chromatography (HPLC) for Purity Assay

HPLC is the industry standard for the purity assessment of pharmaceutical intermediates due to its high resolution and quantitative accuracy.[7] A rev impurities.

Causality Behind Experimental Choices:

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- Column: A C18 column is selected for its versatility and proven efficacy in separating aromatic compounds based on hydrophobicity.[7]
- Mobile Phase: A gradient of acetonitrile and water with a formic acid modifier is used. The gradient elution ensures that both polar and non-polar im potential MS detection.[7]
- Detector: A UV detector is chosen because the pyridine ring contains a chromophore that absorbs UV light, allowing for sensitive detection. Monito

Step-by-Step Protocol: RP-HPLC-UV

- Instrumentation and Conditions:
  - HPLC System: A standard system with a quaternary pump, autosampler, column oven, and UV or Photodiode Array (PDA) detector.
  - Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[7]
  - Mobile Phase A: 0.1% Formic acid in Water.
  - Mobile Phase B: 0.1% Formic acid in Acetonitrile.
  - Gradient Program:
    - 0-2 min: 10% B
    - 2-20 min: 10% to 90% B
    - 20-25 min: 90% B
    - 25.1-30 min: 10% B (re-equilibration)
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Detection: UV at 254 nm.
  - Injection Volume: 10 µL.
- Sample Preparation:
  - Accurately weigh approximately 10 mg of the **2-methoxy-5-(methylthio)pyridine** reference standard or sample.
  - Dissolve in the mobile phase (50:50 mixture of A and B) to a final concentration of 0.5 mg/mL.
  - Filter the solution through a 0.45 µm syringe filter prior to injection.
- Data Analysis:
  - Purity is calculated using the area percent method, where the area of the main peak is expressed as a percentage of the total area of all observe
  - Purity (%) = (Area_main_peak / Total_area_all_peaks) * 100

Gas Chromatography-Mass Spectrometry (GC-MS) for Impurity Identification

GC-MS is a powerful technique for identifying volatile and semi-volatile impurities that may not be detected by HPLC.[9] It provides definitive identifica

Causality Behind Experimental Choices:

- Ionization Mode: Electron Ionization (EI) at 70 eV is the standard for GC-MS.[11] It creates reproducible fragmentation patterns that can be compar

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- Oven Program: A temperature ramp is essential to first elute highly volatile impurities at lower temperatures, followed by the main analyte and less

Step-by-Step Protocol: GC-MS

- Instrumentation and Conditions:
  - GC-MS System: A standard GC coupled to a single quadrupole or ion trap mass spectrometer.
  - Column: DB-5ms or equivalent (30 m x 0.25 mm, 0.25 µm film thickness).
  - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
  - Injector Temperature: 250 °C.
  - Oven Program:
    - Initial: 80 °C, hold for 2 minutes.
    - Ramp: 15 °C/min to 280 °C.
    - Hold: 5 minutes at 280 °C.[11]
  - MS Transfer Line: 280 °C.
  - Ion Source: 230 °C.
  - Ionization: Electron Ionization (EI) at 70 eV.
  - Mass Range: m/z 40-450.
- Sample Preparation:
  - Prepare a 1 mg/mL solution of the sample in a high-purity volatile solvent like methanol or ethyl acetate.
  - Further dilute as necessary to avoid detector saturation.
- Data Analysis:
  - Identify the main component by its retention time and mass spectrum.
  - Analyze other peaks by comparing their mass spectra with the NIST library or by interpreting fragmentation patterns to identify potential impuritie

Nuclear Magnetic Resonance (NMR) for Structural Verification

NMR is an indispensable tool for the unambiguous structural elucidation of pyridine derivatives and is considered a primary ratio method for quantitat elute in chromatographic methods.

Causality Behind Experimental Choices:

- Solvent: Deuterated chloroform ($CDCl_3$) is a common choice for many organic molecules as it is a good solvent and its residual proton signal does
- Experiments: A standard ^1H NMR is the first step for initial verification.[6] A ^{13}C NMR provides information on the carbon skeleton, and 2D experime

Step-by-Step Protocol: ^1H and ^{13}C NMR

- Sample Preparation:
  - Accurately weigh 5-10 mg of the sample into a clean, dry NMR tube.

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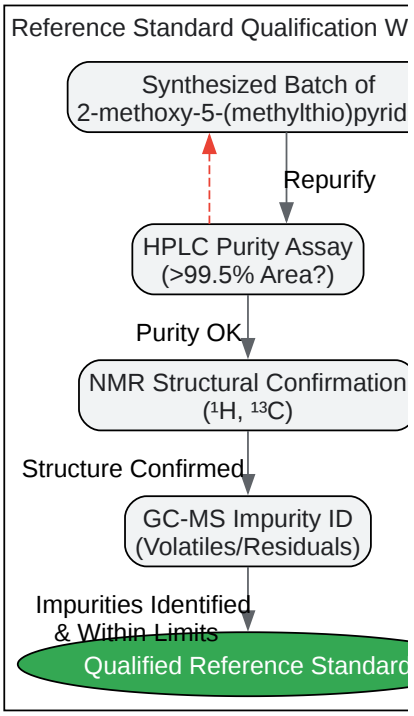
- Add approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$).
- For quantitative NMR (qNMR), add a known amount of a certified internal standard.

- Instrumentation and Data Acquisition:
  - Spectrometer: A 400 MHz (or higher) NMR spectrometer.
  - ^1H NMR: Acquire a standard proton spectrum. The aromatic protons on the pyridine ring will appear in the characteristic downfield region (typical
  - ^{13}C NMR: Acquire a proton-decoupled carbon spectrum.
- Data Analysis:
  - Confirm the structure by analyzing the chemical shifts, integration values, and coupling patterns of the observed signals.
  - The purity can be estimated by comparing the integration of the analyte signals to those of any impurity signals.

Visualization of Analytical Workflows

A multi-step approach is crucial for the comprehensive qualification of a reference standard for **2-methoxy-5-(methylthio)pyridine**.



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Caption: A typical workflow for qualifying a reference standard.

Conclusion and Recommendations

For routine quality control and purity assessment of **2-methoxy-5-(methylthio)pyridine**, HPLC is the recommended primary technique due to its robu
characterization required for drug development.

It is best practice to employ an orthogonal approach:

- Initial Characterization: Use NMR spectroscopy to definitively confirm the chemical structure of a new batch or supplier material.

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- Routine Purity Testing: Employ a validated HPLC method for assay and purity determination in a production or research setting.
- Impurity Investigation: Utilize GC-MS to investigate any unknown volatile peaks observed or to screen for residual solvents and starting materials.

By integrating these techniques, researchers and drug development professionals can build a comprehensive quality profile for **2-methoxy-5-(methy**

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